

A Comprehensive Technical Guide to the Physical Properties of 3-Bromo-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-5-iodobenzaldehyde

Cat. No.: B070385

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Introduction

3-Bromo-5-iodobenzaldehyde is a halogenated aromatic aldehyde that serves as a versatile intermediate in organic synthesis. Its unique substitution pattern, featuring both a bromine and an iodine atom meta to the aldehyde functionality, allows for selective and differential reactivity in various cross-coupling reactions. This makes it a valuable building block in the synthesis of complex organic molecules, including pharmaceuticals and materials with novel electronic properties. A thorough understanding of its physical properties is crucial for its effective use in research and development, ensuring proper handling, reaction control, and purification.

Core Physical Properties

The physical characteristics of **3-Bromo-5-iodobenzaldehyde** are summarized in the table below. These properties are essential for designing synthetic routes, developing purification protocols, and ensuring safe laboratory practices.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrIO	[1][2]
Molecular Weight	310.91 g/mol	[1][2]
Appearance	Solid	[3]
Purity	≥95-98%	[1][2]
Density	2.231 g/cm ³	[4]
Boiling Point	318.433 °C	[4]
Flash Point	146.384 °C	[4]
Topological Polar Surface Area (TPSA)	17.07 Å ²	[2]
LogP (octanol-water partition coefficient)	2.8662	[2]
Storage Conditions	2-8°C, under inert atmosphere, protected from light	[1][2]

Experimental Protocols

While specific experimental procedures for the determination of all physical properties of **3-Bromo-5-iodobenzaldehyde** are not extensively documented in publicly available literature, standardized methods for organic compounds would be employed. Below are generalized protocols for key physical property measurements.

Melting Point Determination

The melting point of a solid compound is a critical indicator of its purity. A sharp melting range typically signifies a high-purity substance.

Methodology:

- A small, finely powdered sample of **3-Bromo-5-iodobenzaldehyde** is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Boiling Point Determination

Given the high boiling point of **3-Bromo-5-iodobenzaldehyde**, determination would likely be performed under reduced pressure to prevent decomposition.

Methodology (under reduced pressure):

- A small amount of the liquid compound (if melted) or a solution in a high-boiling solvent is placed in a distillation flask.
- A vacuum is applied to the system, and the pressure is monitored with a manometer.
- The sample is heated, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded, along with the corresponding pressure.
- A nomograph can be used to estimate the boiling point at atmospheric pressure.

Density Measurement

For a solid, density is typically determined using a pycnometer or by displacement.

Methodology (Gas Pycnometry):

- The volume of a known mass of the solid sample is determined by measuring the displacement of an inert gas (e.g., helium) within a calibrated chamber.
- The density is then calculated by dividing the mass of the sample by the measured volume.

Solubility Assessment

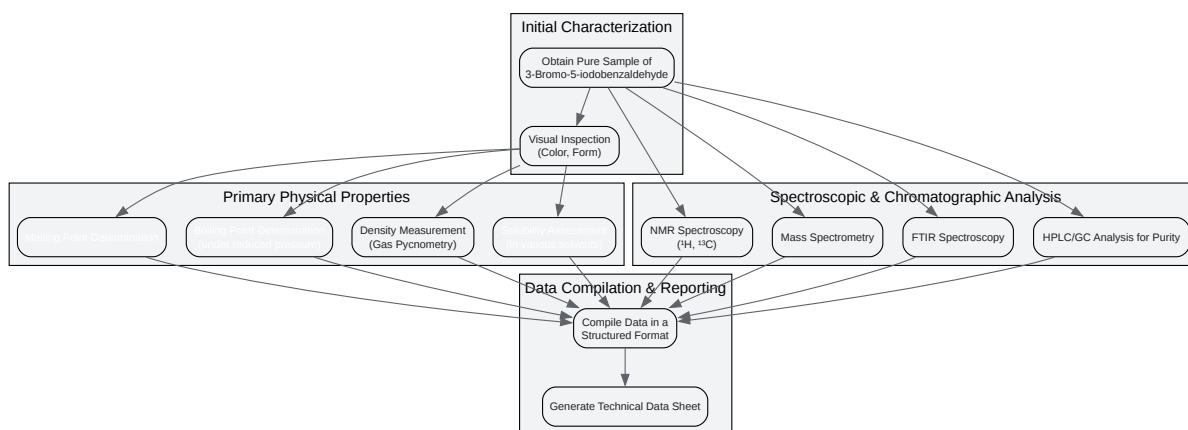
A qualitative and quantitative assessment of solubility in various solvents is crucial for reaction setup and purification.

Methodology:

- Qualitative: A small amount of **3-Bromo-5-iodobenzaldehyde** is added to a test tube containing a specific solvent (e.g., water, ethanol, acetone, dichloromethane, toluene) at room temperature. The mixture is agitated, and the solubility is observed and categorized (e.g., soluble, partially soluble, insoluble).
- Quantitative: A saturated solution of the compound is prepared in a given solvent at a specific temperature. A known volume of the saturated solution is carefully removed, the solvent is evaporated, and the mass of the remaining solute is determined. The solubility is then expressed in terms of g/100 mL or mol/L.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel or uncharacterized solid organic compound like **3-Bromo-5-iodobenzaldehyde**.



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Workflow for Physical Property Characterization

Conclusion

This technical guide provides a summary of the key physical properties of **3-Bromo-5-iodobenzaldehyde**, an important building block in modern organic synthesis. The tabulated data and generalized experimental protocols offer a valuable resource for researchers and professionals in the fields of chemistry and drug development. Accurate knowledge of these properties is fundamental to the successful and safe application of this versatile chemical intermediate.

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